

# The Solubility Profile of 4-Benzothiazolol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-Benzothiazolol

Cat. No.: B1199898

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **4-Benzothiazolol**, a heterocyclic compound of significant interest in pharmaceutical research and organic synthesis. Understanding the solubility of this compound in various organic solvents is critical for its application in drug design, formulation development, and as a versatile chemical intermediate. This document outlines common experimental methodologies for solubility determination and presents a representative solubility profile in a range of organic solvents.

## Core Concept: Solubility of 4-Benzothiazolol

**4-Benzothiazolol**, also known as 4-hydroxybenzothiazole, is a molecule featuring a benzothiazole core with a hydroxyl group at the 4-position. This structure imparts a degree of polarity to the molecule, influencing its solubility in different media. Generally, **4-Benzothiazolol** is expected to exhibit favorable solubility in polar organic solvents due to the potential for hydrogen bonding via its hydroxyl group and the nitrogen atom in the thiazole ring. Its solubility is anticipated to be lower in nonpolar solvents.

## Quantitative Solubility Data

While specific, publicly available quantitative solubility data for **4-Benzothiazolol** is limited, the following table provides a representative summary of expected solubility behavior in common

organic solvents at ambient temperature (approximately 25°C). These values are illustrative and should be confirmed experimentally for specific applications.

Organic Solvent	Chemical Formula	Polarity (Dielectric Constant at 20°C)	Expected Solubility of 4-Benzothiazolol (g/L)
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	47.2	> 100
N,N-Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	36.7	> 100
Methanol	CH <sub>3</sub> OH	32.7	50 - 100
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	24.5	20 - 50
Acetone	C <sub>3</sub> H <sub>6</sub> O	20.7	10 - 20
Acetonitrile	C <sub>2</sub> H <sub>3</sub> N	37.5	5 - 10
Chloroform	CHCl <sub>3</sub>	4.8	1 - 5
Toluene	C <sub>7</sub> H <sub>8</sub>	2.4	< 1
Hexane	C <sub>6</sub> H <sub>14</sub>	1.9	< 0.1

Note: The expected solubility values are estimates based on the chemical structure of **4-Benzothiazolol** and general principles of solubility. Actual experimental values may vary depending on the purity of the compound and the solvent, as well as the temperature and pressure at which the measurement is conducted.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for any research or development involving **4-Benzothiazolol**. The following are detailed methodologies for two common and reliable experimental techniques.

### Gravimetric Method (Shake-Flask)

The shake-flask method is a standard and widely used technique for determining the equilibrium solubility of a compound in a given solvent.

#### Methodology:

- **Preparation of Saturated Solution:** An excess amount of **4-Benzothiazolol** is added to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- **Equilibration:** The container is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. A thermostatically controlled shaker or incubator is used to maintain a consistent temperature.
- **Phase Separation:** After equilibration, the suspension is allowed to stand undisturbed to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** A clear aliquot of the supernatant is carefully withdrawn using a syringe fitted with a solvent-resistant filter (e.g., 0.22  $\mu\text{m}$  PTFE) to remove any undissolved particles.
- **Solvent Evaporation:** A known volume of the clear, saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause degradation of the solute.
- **Mass Determination:** Once the solvent is completely removed, the container with the dried solute is weighed again. The mass of the dissolved **4-Benzothiazolol** is determined by subtracting the initial weight of the empty container.
- **Calculation of Solubility:** The solubility is calculated in terms of mass per unit volume (e.g., g/L or mg/mL).

#### Workflow for Gravimetric Solubility Determination

Caption: Workflow for the gravimetric determination of solubility.

## UV-Vis Spectrophotometry Method

This method is suitable for compounds that have a chromophore and absorb light in the ultraviolet-visible range. It is a sensitive technique that can be used for determining lower solubility values.

#### Methodology:

- **Determination of  $\lambda_{\text{max}}$ :** A dilute solution of **4-Benzothiazolol** in the chosen solvent is prepared and its UV-Vis spectrum is recorded to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- **Preparation of Calibration Curve:** A series of standard solutions of **4-Benzothiazolol** with known concentrations are prepared in the selected solvent. The absorbance of each standard solution is measured at the  $\lambda_{\text{max}}$ . A calibration curve of absorbance versus concentration is then plotted.
- **Preparation of Saturated Solution and Equilibration:** A saturated solution is prepared and equilibrated as described in the gravimetric method (Steps 1 and 2).
- **Sample Withdrawal and Filtration:** A clear aliquot of the supernatant is withdrawn and filtered (as in Step 4 of the gravimetric method).
- **Dilution:** The saturated solution is quantitatively diluted with the same solvent to bring the absorbance within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted solution is measured at the  $\lambda_{\text{max}}$ .
- **Calculation of Concentration:** The concentration of **4-Benzothiazolol** in the diluted sample is determined using the equation of the line from the calibration curve. The concentration of the original saturated solution is then calculated by taking the dilution factor into account. This concentration represents the solubility of the compound.

#### Logical Relationship for UV-Vis Solubility Measurement

Caption: Logical steps for determining solubility via UV-Vis spectrophotometry.

## Conclusion

The solubility of **4-Benzothiazolol** in organic solvents is a key parameter influencing its utility in various scientific and industrial applications. While this guide provides a foundational understanding and expected trends, it is imperative for researchers to perform experimental verification of solubility for their specific conditions and solvent systems. The detailed protocols provided herein offer robust starting points for obtaining accurate and reliable solubility data.

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